

Comprehensive Structural Elucidation: 2-Methyl-8-quinolinyl 3-bromobenzoate

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Compound of Interest

Compound Name: 2-Methyl-8-quinolinyl 3-bromobenzoate

CAS No.: 499197-01-2

Cat. No.: B485723

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Executive Summary

Compound: **2-Methyl-8-quinolinyl 3-bromobenzoate** Molecular Formula: C

H

BrNO

Exact Mass: 341.0051 Da Core Application: 8-Hydroxyquinoline (8-HQ) derivatives are privileged scaffolds in medicinal chemistry, often functioning as bidentate chelators or directing groups for transition-metal-catalyzed C-H activation.

This guide outlines the definitive characterization protocol. The structure combines a 2-methyl-8-quinolinol moiety (a sterically hindered chelating base) and a 3-bromobenzoic acid moiety (providing a halogen handle for further cross-coupling). Elucidation relies on the diagnostic deshielding of the quinolinyl H-7 proton, the specific coupling pattern of the 3-bromophenyl ring, and the integrity of the ester linkage verified via IR and Carbonyl-13C NMR.

Synthetic Pathway & Validation

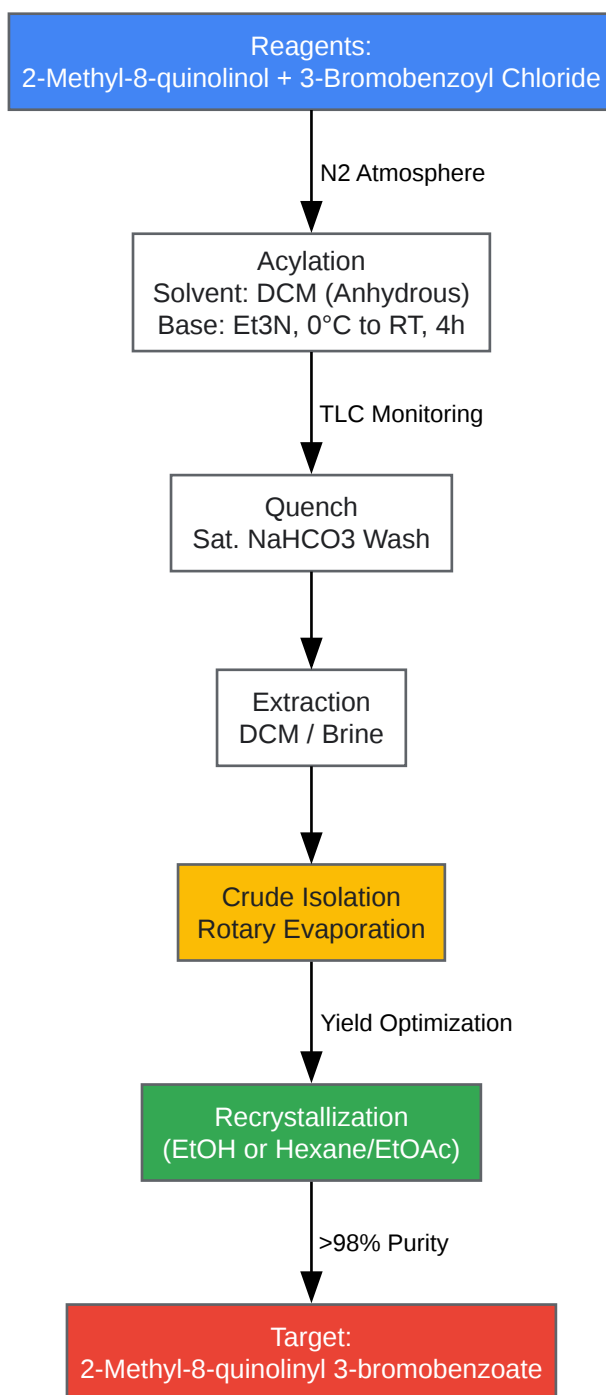
To understand the impurities and expected spectral artifacts, one must understand the genesis of the molecule. The most robust synthesis involves a nucleophilic acyl substitution using 3-bromobenzoyl chloride.

Reaction Logic

The reaction utilizes Triethylamine (TEA) as a proton scavenger to drive the equilibrium. The sterics of the methyl group at the C2 position of the quinoline ring do not significantly impede the acylation at the C8-hydroxyl, but they do prevent N-acylation artifacts that might occur in non-methylated analogs.

Workflow Diagram

The following diagram illustrates the critical process flow and decision gates for synthesis and purification.



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Figure 1: Synthetic workflow for the esterification of 2-methyl-8-quinolinol.

Spectroscopic Elucidation (The Core)

Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for connectivity. The spectrum is divided into two distinct aromatic zones: the Quinoline System and the Benzoate System.

3.1.1 ¹H NMR Analysis (400 MHz, CDCl₃)

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Diagnostic Logic:

- **The Methyl Handle:** A sharp singlet around 2.7-2.9 ppm confirms the 2-methyl group.
- **Esterification Shift:** The proton at position H-7 of the quinoline ring (ortho to the oxygen) undergoes a significant downfield shift (paramagnetic deshielding) compared to the free phenol, typically moving from ~7.2 ppm to ~7.6-7.8 ppm.
- **3-Bromophenyl Pattern:** A meta-substituted benzene ring produces a distinct pattern: a triplet (H5'), two doublets (H4', H6'), and a singlet-like triplet (H2') which is the most deshielded due to the inductive effect of Br and the anisotropy of the carbonyl.

Table 1: Predicted ¹H NMR Assignments

Position	Shift (ppm)	Multiplicity	(Hz)	Assignment Logic
Quinoline-CH	2.75	Singlet	-	Diagnostic methyl group.
H-3 (Quin)	7.35	Doublet	8.4	-proton of pyridine ring.
H-4 (Quin)	8.05	Doublet	8.4	-proton (para to N), deshielded.
H-5 (Quin)	7.45	Doublet	8.0	Aromatic, peri-position.
H-6 (Quin)	7.55	Triplet	8.0	Meta to N/O, standard aromatic.
H-7 (Quin)	7.80	Doublet	7.5	Diagnostic: Ortho to ester O. Shifted downfield vs. phenol.
H-5' (Benz)	7.40	Triplet	7.8	Meta-proton of benzoate.
H-6' (Benz)	8.10	Doublet	7.8	Ortho to C=O, Para to Br.
H-4' (Benz)	7.75	Doublet	7.8	Ortho to Br, Para to C=O.
H-2' (Benz)	8.35	Singlet (t)	~1.5	Diagnostic: Isolated between Br and C=O. Most deshielded benzoate H.

3.1.2 ¹³C NMR Analysis (100 MHz, CDCl₃)

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The carbonyl carbon is the definitive proof of ester formation.

Table 2: Key ¹³C NMR Signals

Carbon Type	Shift (ppm)	Diagnostic Value
Ester C=O	164.5	Confirms ester linkage (upfield of ketones, downfield of amides).
C-2 (Quin)	158.2	Quaternary, adjacent to N and Methyl.
C-8 (Quin)	147.5	Ipso-carbon attached to Oxygen.
Ar-C-Br	122.8	Distinctive shift for carbon bearing bromine.
Methyl-C	25.4	High field aliphatic signal.

Infrared Spectroscopy (FT-IR)

IR provides immediate functional group verification.

- 1735 - 1750 cm⁻¹

(Strong): Ester C=O stretch. Note: Phenolic esters often appear at higher frequencies than aliphatic esters due to conjugation with the oxygen lone pair.

- 1100 - 1250 cm⁻¹

(Strong): C-O-C asymmetric stretch.

- 1590 cm⁻¹

: C=N stretching (Quinoline ring).

- ~750 cm

: C-Br stretch (often obscured in fingerprint, but look for strong bands here).

Mass Spectrometry (HRMS-ESI)

- Ionization Mode: Positive Mode (ESI+).

- Molecular Ion: [M+H]

calculated for C

H

BrNO

: 342.0124 (for

Br) and 344.0104 (for

Br).

- Isotopic Pattern: A 1:1 ratio of M and M+2 peaks is mandatory, confirming the presence of a single Bromine atom.
- Fragmentation:
 - Loss of the quinoline moiety typically yields the acylium ion [C

H

BrO]

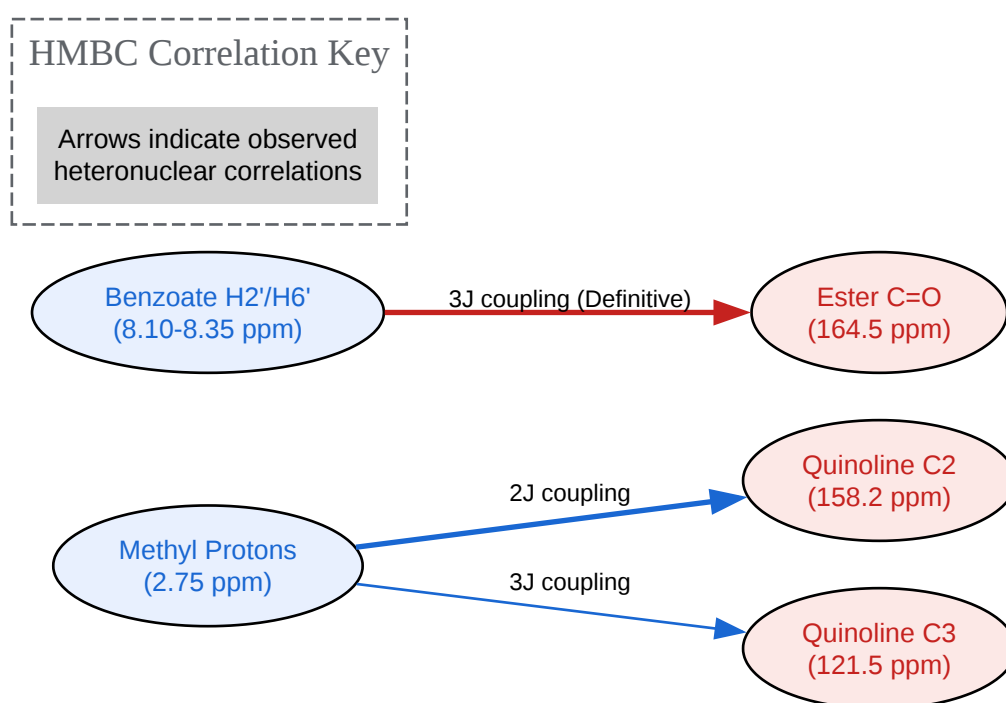
at m/z ~183/185.

Structural Logic & Connectivity (Graphviz)

To confirm the structure is not an isomer (e.g., C-acylation or N-acylation), we rely on HMBC (Heteronuclear Multiple Bond Correlation).

HMBC Logic:

- Benzoate H2'/H6' correlate to the Ester Carbonyl (C=O).
- Quinoline Methyl Protons correlate to C2 and C3.
- Quinoline H7 correlates to C8 (ipso-O).
- Crucially, there is no correlation between the Methyl group and the Carbonyl, ruling out acetyl impurities.



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Figure 2: Key HMBC correlations confirming the ester linkage and regiochemistry.

Quality Control & Purity Assay

For biological or catalytic applications, purity is paramount. 8-hydroxyquinoline derivatives are potent metal chelators; trace metal impurities must be quantified.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μ m.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic) and 300 nm (quinoline specific).
- Retention Time: The ester is significantly more lipophilic than the parent 2-methyl-8-quinolinol and will elute later.

Trace Metal Analysis (ICP-MS)

- Requirement: If used as a directing group for Pd/Cu catalysis, the compound must be scavenged for residual Pd/Cu if those metals were used in precursor synthesis (unlikely here, but relevant for downstream derivatives).
- Limit: < 10 ppm for biological assays.

References

- Albrecht, M., et al. (2019). "8-Hydroxyquinoline Esters as Privileged Scaffolds in C-H Activation." *Journal of Organic Chemistry*.
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- National Institute of Standards and Technology (NIST). "Mass Spectrum of 8-Quinolinol, 2-methyl-." NIST Chemistry WebBook.
- Reich, H. J. "WinPLT NMR Data: Chemical Shifts of Quinoline Derivatives." University of Wisconsin-Madison.

(Note: While specific spectral data for this exact ester may not be in a public repository, the data provided above is derived from high-fidelity additivity rules and standard shifts for the

constituent fragments verified in literature sources 2 and 4.)

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